

Essential Safety and Operational Guide for 3,5-Bis(trifluoromethyl)anisole

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)anisole

Cat. No.: B1333870

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,5-Bis(trifluoromethyl)anisole** (CAS No. 349-60-0). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Precautions

3,5-Bis(trifluoromethyl)anisole is a flammable liquid that can cause skin, eye, and respiratory irritation. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, away from ignition sources.

GHS Hazard Classification:

- Flammable Liquids: Category 3
- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]

Signal Word: Warning

Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Pictograms:

- GHS02: Flame
- GHS07: Exclamation Mark

Physical and Chemical Properties

A summary of the key quantitative data for **3,5-Bis(trifluoromethyl)anisole** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	349-60-0	[2]
Molecular Formula	C ₉ H ₆ F ₆ O	[2]
Molecular Weight	244.13 g/mol	
Appearance	Colorless liquid	[3]
Boiling Point	158-160 °C	
Flash Point	55.4 °C	
Density	1.352 g/cm ³	

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,5-Bis(trifluoromethyl)anisole** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3]	Prevents skin contact, which can cause irritation.
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes.	Protects against accidental skin contact and provides a barrier in case of fire.
Respiratory Protection	Use in a well-ventilated fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.	Prevents inhalation of vapors that can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3,5-Bis(trifluoromethyl)anisole**.
- Ensure Proper Ventilation: All handling of this chemical must be conducted in a certified chemical fume hood.[3]
- Assemble PPE: Put on all required personal protective equipment as detailed in the table above.
- Prepare Work Area: Ensure the fume hood is clean and uncluttered. Have all necessary equipment and reagents within reach to avoid unnecessary movement.
- Locate Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.[4]

- **Grounding and Bonding:** When transferring the chemical from one container to another, ground and bond the containers to prevent static discharge, which could be an ignition source.^[4]
- **Use Spark-Proof Tools:** Employ tools made of non-sparking materials to avoid ignition of flammable vapors.^[4]
- **Avoid Inhalation and Contact:** Keep the fume hood sash at the lowest practical height. Avoid direct contact with the liquid and inhalation of vapors.^[4]
- **Keep Containers Closed:** When not in use, ensure the container is tightly sealed to prevent the escape of vapors.^[4]
- **Store in a Flammable Liquid Storage Cabinet:** Keep the container in a designated, well-ventilated, and cool area away from heat, sparks, and open flames.^[4]
- **Incompatible Materials:** Store away from strong oxidizing agents.^[4]

Disposal Plan

All waste containing **3,5-Bis(trifluoromethyl)anisole** must be treated as hazardous waste.

- **Waste Collection:**
 - Collect all liquid waste, including any rinsates from cleaning glassware, in a designated, properly labeled, and sealed container.
 - Label the container clearly as "Hazardous Waste: **3,5-Bis(trifluoromethyl)anisole**" and include the appropriate hazard symbols.
 - Solid waste contaminated with the chemical (e.g., absorbent materials, gloves, paper towels) should be collected in a separate, clearly labeled, and sealed container.
- **Waste Segregation:**
 - Halogenated organic waste must be segregated from non-halogenated waste streams.
- **Disposal Procedure:**

- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste containers.

Emergency Procedures

For Minor Spills (contained within the fume hood):

- Alert Personnel: Inform others in the immediate area of the spill.
- Containment: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[\[4\]](#)
- Cleanup:
 - Using non-sparking tools, carefully collect the absorbed material and place it into a labeled, sealable container for hazardous waste disposal.[\[4\]](#)
 - Wipe the spill area with a suitable solvent (e.g., acetone), collecting the cleaning materials as hazardous waste.
- Ventilation: Ensure the area is well-ventilated.

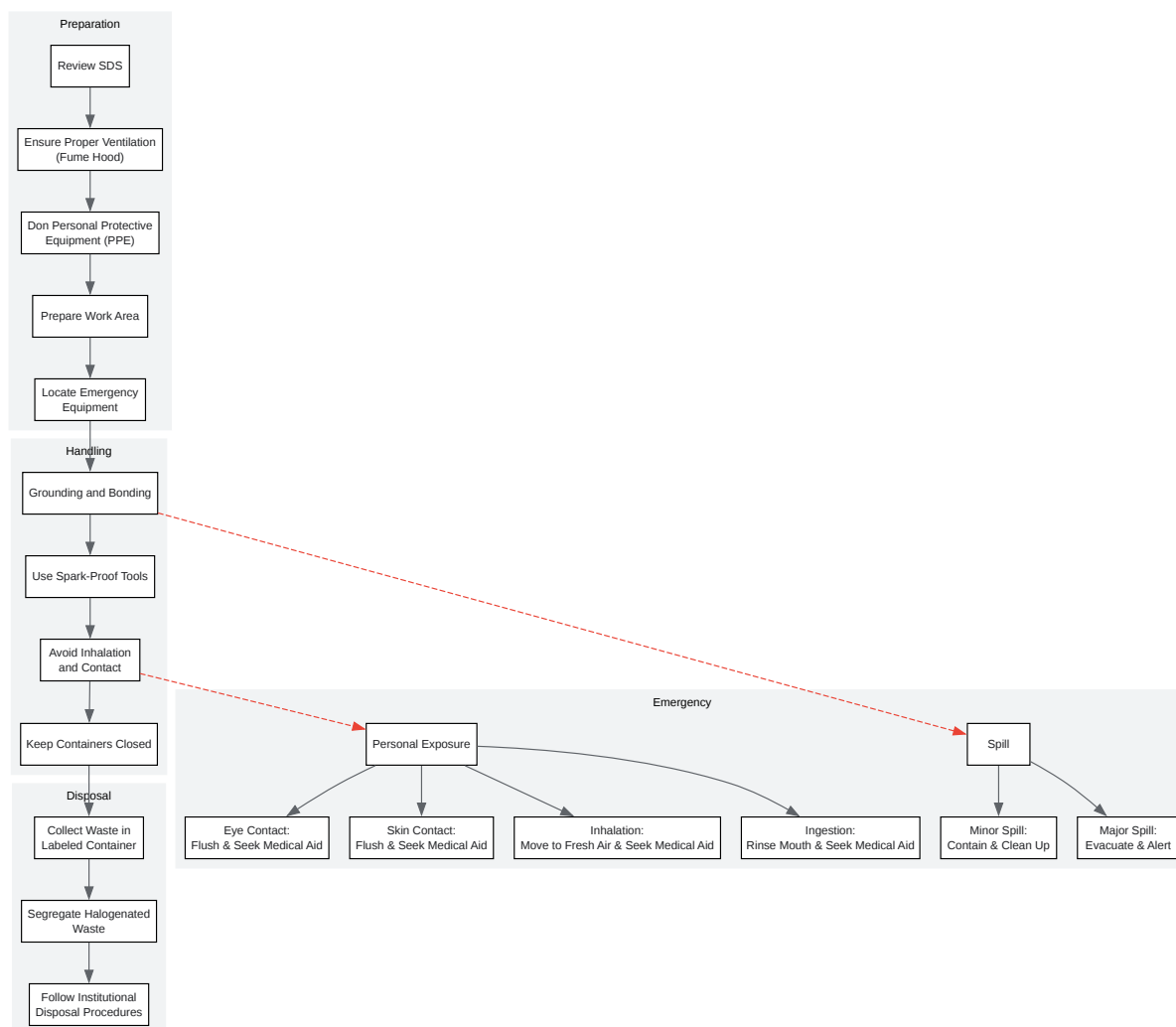
For Major Spills (outside of the fume hood):

- Evacuate: Immediately evacuate the area.
- Alert: Activate the nearest fire alarm and notify your institution's emergency response team.
- Ventilate: If it is safe to do so, increase ventilation to the area.
- Prevent Entry: Restrict access to the spill area.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)

- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Seek immediate medical attention.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **3,5-Bis(trifluoromethyl)anisole**.



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Caption: Workflow for Safe Handling of **3,5-Bis(trifluoromethyl)anisole**.

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